

# Personal protective equipment for handling 5-(3-Chloro-4-methoxyphenyl)furfural

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## Compound of Interest

Compound Name:	5-(3-Chloro-4-methoxyphenyl)furfural
Cat. No.:	B038721

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## Essential Safety and Handling Guide for 5-(3-Chloro-4-methoxyphenyl)furfural

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-(3-Chloro-4-methoxyphenyl)furfural** (CAS RN: 124014-00-2). Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **5-(3-Chloro-4-methoxyphenyl)furfural** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	236.65 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	124014-00-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## II. Hazard Identification and Personal Protective Equipment (PPE)

### Hazard Summary:

**5-(3-Chloro-4-methoxyphenyl)furfural** is classified as a hazardous substance. The primary hazards associated with this compound are:

- Skin Irritation: Causes skin irritation (H315).[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation (H319).[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[1\]](#)

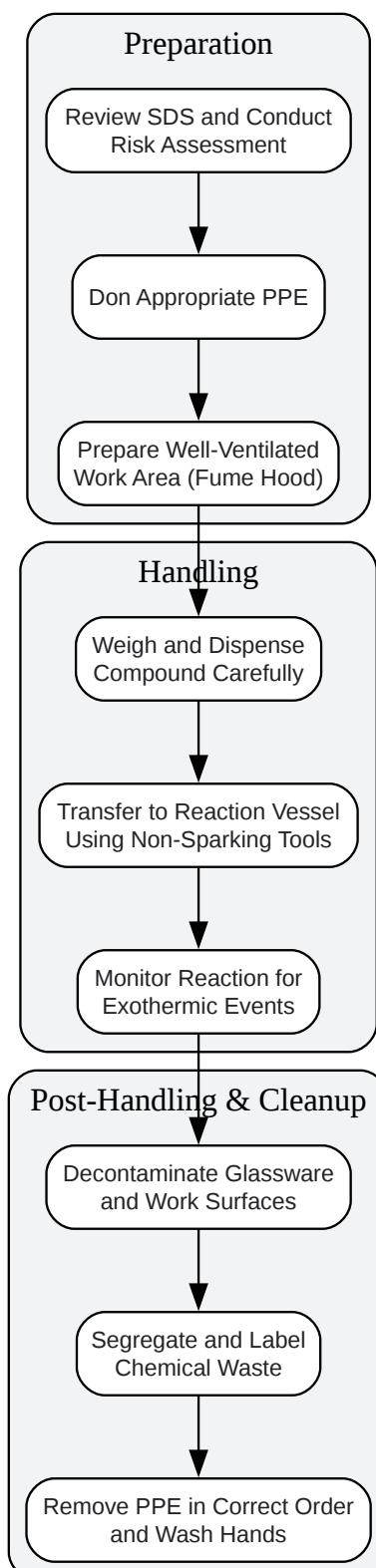
### Personal Protective Equipment (PPE):

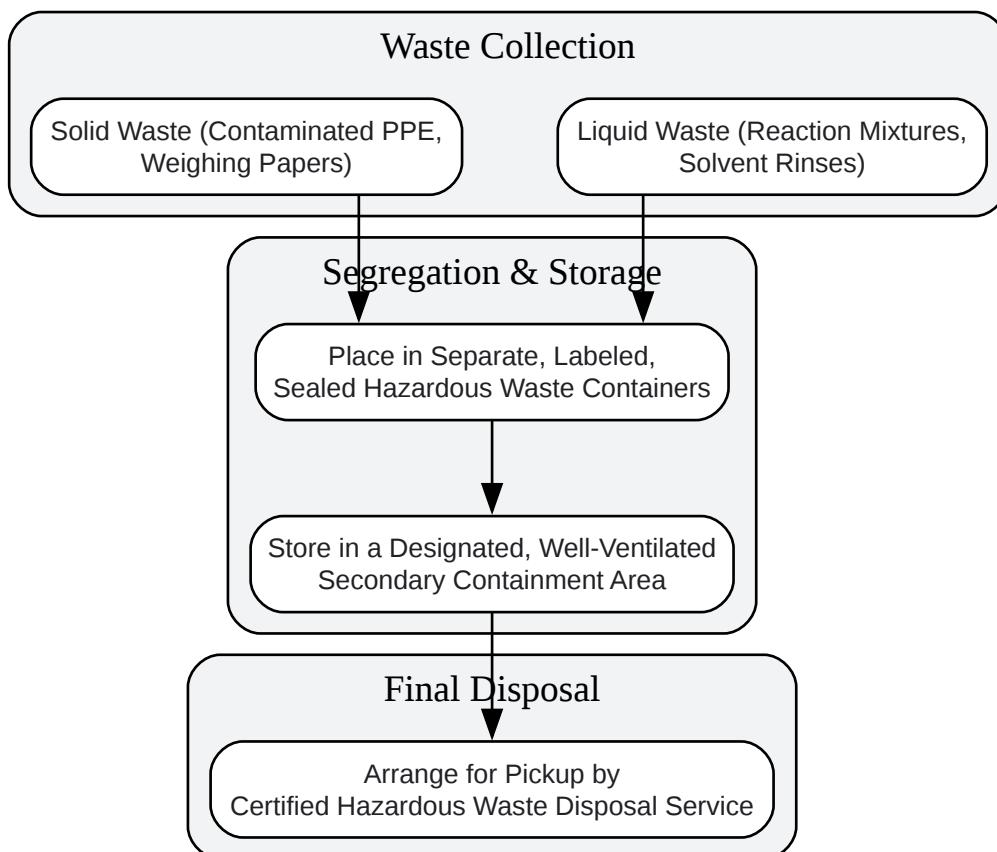
The following PPE is mandatory when handling **5-(3-Chloro-4-methoxyphenyl)furfural** to mitigate exposure risks. The level of protection should be determined by a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. [5][6]	Face shield worn over chemical splash goggles.[5][6] [7]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[5][8] Laboratory coat.[5] Closed-toe shoes.[5][9]	Flame-retardant, antistatic protective clothing.[10] Chemical-resistant apron.[11]
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood.	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter may be necessary if engineering controls are insufficient or during spill cleanup.[9][11]

### III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-(3-Chloro-4-methoxyphenyl)furfural** is crucial for safety. The following workflow outlines the key steps from preparation to post-handling.





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## References

- 1. 5-(3-Chloro-4-methoxyphenyl)furfural | C<sub>12</sub>H<sub>9</sub>ClO<sub>3</sub> | CID 691086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 5-(3-Chloro-4-methoxyphenyl)furfural - High purity | EN [georganics.sk]
- 4. alfa-chemistry.com [alfa-chemistry.com]

- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. uah.edu [uah.edu]
- 7. epa.gov [epa.gov]
- 8. ehs.utk.edu [ehs.utk.edu]
- 9. hazmatschool.com [hazmatschool.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. fishersci.com [fishersci.com]
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